

NRC-16 solubility issues and solutions

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Compound of Interest

Compound Name: NRC-16

Cat. No.: B15139291

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A comprehensive search for information regarding "NRC-16" in the context of a chemical compound, drug, or research chemical with associated solubility data has yielded no specific results. The scientific and technical literature indexed in the search does not contain a substance identified as "NRC-16" with documented solubility challenges.

The term "NRC" is a common acronym with multiple meanings, and the search results primarily point to the following entities and concepts:

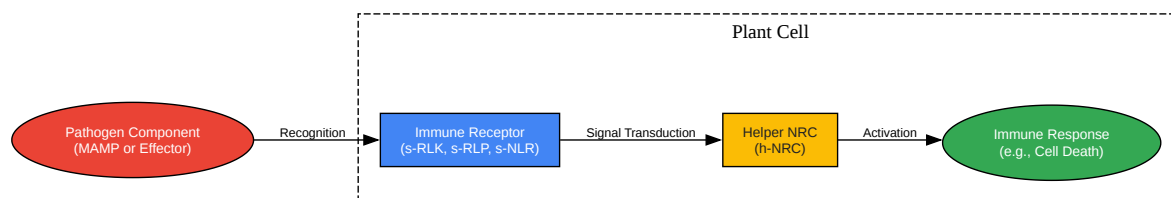
- **NRC Protein Family:** In the field of biology, "NRC" refers to a family of proteins known as "NLR required for cell death." These proteins are crucial components of the plant immune system, acting as helper proteins in signaling pathways that lead to a defense response against pathogens.^{[1][2][3]} Research in this area focuses on understanding the molecular mechanisms of plant immunity, not on the solubility of a small molecule compound.
- **U.S. Nuclear Regulatory Commission (NRC):** A significant number of search results relate to this United States government agency. These documents discuss the solubility of various materials in the context of nuclear safety and regulation, such as uranium compounds and materials used in nuclear facilities.^{[4][5][6][7][8]}

- Other Organizations: The acronym "NRC" is also used by various other organizations, including the Norwegian Refugee Council and the NATO-Russia Council, which are unrelated to chemical solubility or drug development.[9][10]

Given the absence of any data on a compound named **NRC-16**, it is not possible to provide a troubleshooting guide, FAQs, data tables, or experimental protocols related to its solubility. Researchers and scientists encountering a substance referred to as "**NRC-16**" should verify its chemical identity, source, and any accompanying documentation for information on its physicochemical properties, including solubility.

Signaling Pathway of the NRC Protein Family

While not related to the solubility of a compound, for informational purposes, the signaling pathway involving the NRC helper NLRs in plants is a key area of research. Below is a simplified representation of this pathway.



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References

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- 2. Sensor NLR immune proteins activate oligomerization of their NRC helpers in response to plant pathogens - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [biorxiv.org](https://www.biorxiv.org/) [[biorxiv.org](https://www.biorxiv.org/)]
- 4. [nrc.gov](https://www.nrc.gov/) [[nrc.gov](https://www.nrc.gov/)]
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